

Application Notes and Protocols for Preparing AB21 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: AB21 hydrochloride

Cat. No.: B15620842

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Introduction

AB21 hydrochloride is a potent and selective antagonist of the Sigma-1 Receptor (S1R), with K_i values of 13 nM and 102 nM for S1R and S2R, respectively.[1] As a chaperone protein located at the endoplasmic reticulum (ER), the Sigma-1 Receptor is involved in modulating calcium signaling and neuronal plasticity.[2][3] Antagonism of S1R by compounds like **AB21 hydrochloride** is a key area of investigation in neuroscience and drug development for potential therapeutic applications in various neurological and psychiatric disorders. These application notes provide a detailed protocol for the preparation of **AB21 hydrochloride** stock solutions for in vitro and in vivo research.

Data Presentation

A summary of the key quantitative data for **AB21 hydrochloride** is presented in the table below for easy reference.

Property	Value
Chemical Formula	C ₂₃ H ₂₉ ClN ₂ O
Molecular Weight	384.94 g/mol [1] [4]
Appearance	White to off-white solid [1]
CAS Number	3026677-24-4 [1]
Solubility in DMSO	8.33 mg/mL (21.64 mM)
Storage of Solid	4°C, sealed, away from moisture and light [1]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month (sealed, protected from light) [1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **AB21 hydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

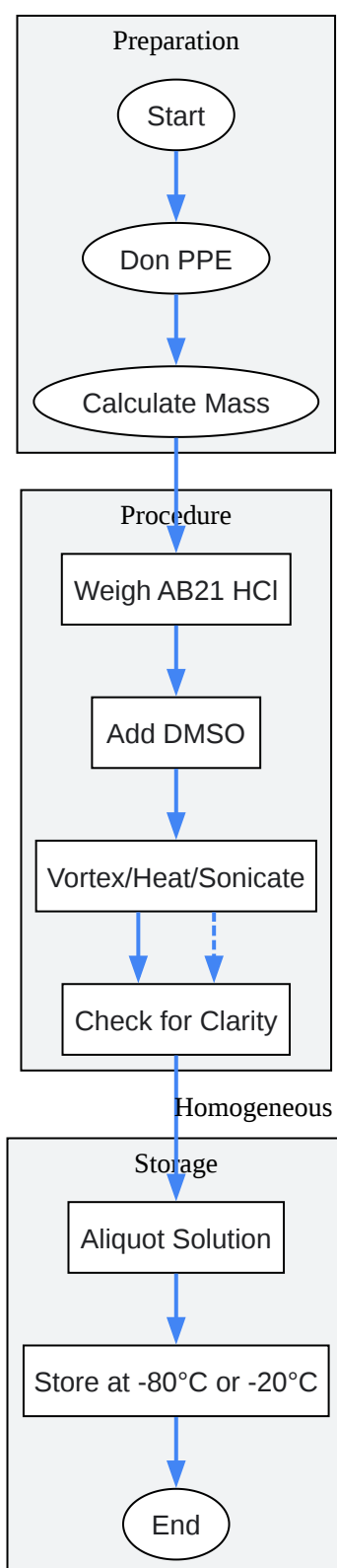
- **AB21 hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block (optional, for aiding dissolution)
- Pipettes and sterile filter tips

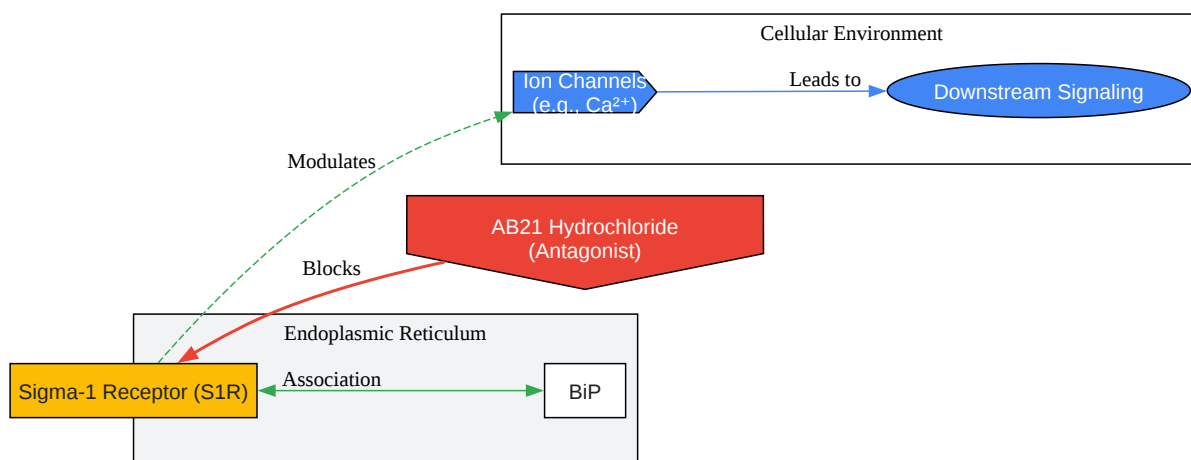
Procedure:

- **Pre-weighing Preparation:** Before handling the compound, ensure a clean and dry workspace. Use personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses.
- **Mass Calculation:** Calculate the required mass of **AB21 hydrochloride** for your desired volume of 10 mM stock solution using the following formula: $\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * 384.94 \text{ g/mol} * 1000 \text{ mg/g}$ For example, to prepare 1 mL (0.001 L) of a 10 mM stock solution, you would need 3.85 mg of **AB21 hydrochloride**.
- **Weighing:** Carefully weigh the calculated amount of **AB21 hydrochloride** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **AB21 hydrochloride** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. If the compound does not dissolve readily, gentle warming to 60°C and sonication can be applied to facilitate dissolution.^[1]
- **Aliquoting and Storage:** Once the solution is clear and homogenous, aliquot it into single-use, sterile microcentrifuge tubes or cryovials to minimize freeze-thaw cycles. Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- **Long-term Storage:** For long-term storage, place the aliquots at -80°C, where they are stable for up to 6 months. For short-term storage, aliquots can be kept at -20°C for up to one month.^[1] Always protect the stock solution from light.

Visualizations

Experimental Workflow





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References

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